

Effect of pH on the fluorescence intensity of Coumarin 7

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Compound of Interest

Compound Name: Coumarin 7

Cat. No.: B160451

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Technical Support Center: Coumarin 7 Fluorescence

This technical support center provides troubleshooting guidance, frequently asked questions (FAQs), and detailed experimental protocols for researchers, scientists, and drug development professionals working with **Coumarin 7**. It specifically addresses the effect of pH on the fluorescence intensity of this dye.

I. Data Presentation: Effect of pH on Coumarin 7 Fluorescence Intensity

The fluorescence intensity of **Coumarin 7** is highly dependent on the pH of the solution. The underlying mechanism involves the protonation state of the diethylamino group at the 7-position of the coumarin core. In neutral to alkaline conditions, the lone pair of electrons on the nitrogen atom participates in an efficient intramolecular charge transfer (ICT) process upon excitation, which is responsible for the strong fluorescence of the molecule. However, in acidic environments, the diethylamino group becomes protonated. This protonation prevents the lone pair from participating in the ICT process, leading to a significant decrease in fluorescence intensity.^{[1][2]}

Below is a summary of the expected relative fluorescence intensity of **Coumarin 7** at various pH values, based on the behavior of structurally similar 7-diethylaminocoumarin derivatives.

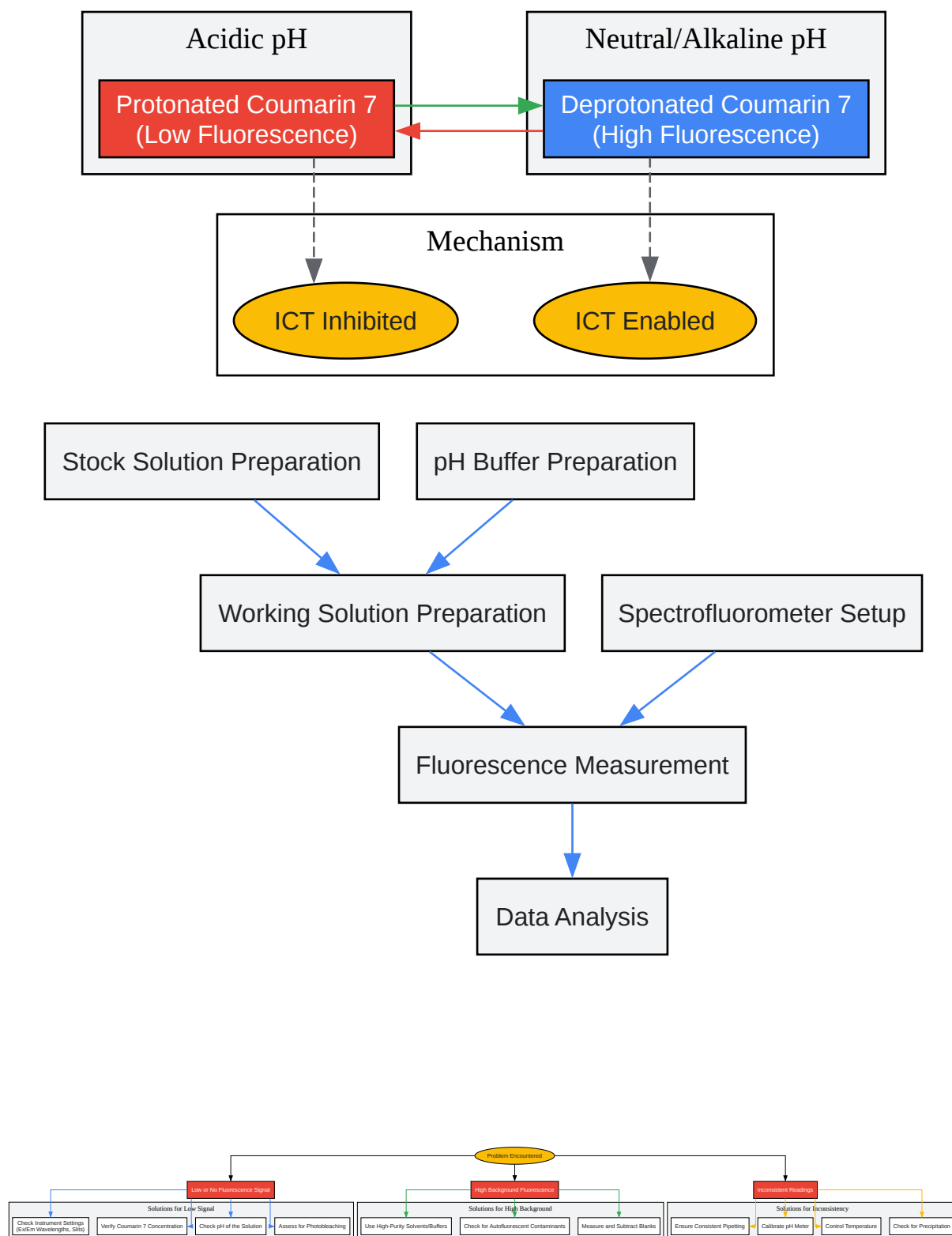
The data is normalized to the maximum fluorescence intensity observed in the optimal pH range.

pH	Relative Fluorescence Intensity (%)
2.0	~ 10
3.0	~ 25
4.0	~ 50
5.0	~ 80
6.0	~ 95
7.0	100
8.0	100
9.0	~ 98
10.0	~ 95

Note: These are representative values. The exact fluorescence intensity can vary depending on the specific experimental conditions, including buffer composition, temperature, and instrument settings.

II. Chemical Mechanism of pH-Dependent Fluorescence

The change in fluorescence intensity of **Coumarin 7** with pH is governed by the equilibrium between its protonated (non-fluorescent) and deprotonated (fluorescent) forms. This is illustrated in the following diagram:



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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